Comprehensive Structural Profiling: Ethyl 3-phenyl-1H-pyrazole-4-carboxylate[1][2]

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Compound of Interest

Compound Name:	*ethyl 3-phenyl-1H-pyrazole-4-carboxylate*
CAS No.:	*181867-24-3*
Cat. No.:	*B060955*

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Executive Summary & Molecule Identity[1][2]

- Systematic Name: **Ethyl 3-phenyl-1H-pyrazole-4-carboxylate**[1][2]
- Molecular Formula:

  [1]
- Exact Mass: 216.0899 Da[2]
- Core Challenge: Distinguishing the 3,4-substitution pattern from the 3,5- or 4,3-isomers and resolving the dynamic

  tautomeric equilibrium in solution.

This guide moves beyond basic spectral listing, employing a Connectivity-Based Logic to prove the structure definitively.

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High-Fidelity Synthesis: The "Enaminone" Route

To ensure the elucidation data is valid, we must first establish a synthesis route that guarantees the regiochemical outcome.[2] The most robust method utilizes the condensation of ethyl benzoylacetate with

-dimethylformamide dimethyl acetal (DMF-DMA), followed by cyclization with hydrazine.

Reaction Mechanism & Protocol

This pathway locks the phenyl and ester positions relative to each other before the pyrazole ring closes, minimizing regio-scrambling.[2]

Step 1: Enaminone Formation

- Reagents: Ethyl benzoylacetate (1.0 eq), DMF-DMA (1.2 eq).[1][2]
- Conditions: Reflux in Toluene or neat at 80°C for 4 hours.
- Intermediate: Ethyl 2-benzoyl-3-(dimethylamino)acrylate.[1][2]

Step 2: Cyclocondensation

- Reagents: Hydrazine hydrate (1.5 eq), Ethanol (0.5 M).[2]
- Conditions: Reflux for 2 hours.
- Workup: Cool to RT. The product typically precipitates.[2] Filter and wash with cold ethanol. [2]

Mechanistic Pathway (DOT Visualization)

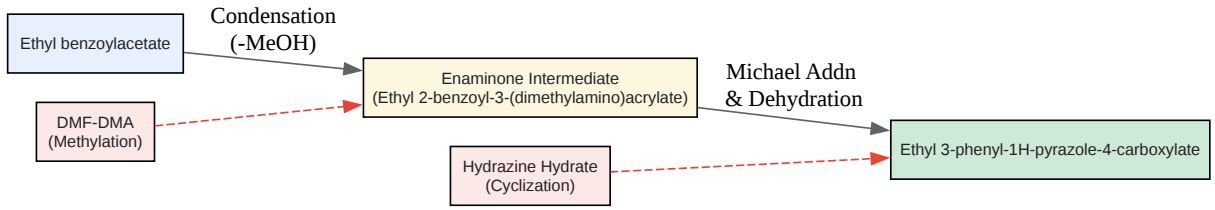

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Figure 1: Stepwise synthesis ensuring the 3-phenyl-4-carboxylate regiochemistry via an enaminone intermediate.

Structural Elucidation: The "Connectivity Chain"

The primary risk in pyrazole synthesis is misidentifying the position of substituents. For this molecule, we must prove the Phenyl is at C3 and the Ester is at C4.

1H NMR Analysis (Solvent: DMSO-)

The 1H NMR spectrum provides the first line of evidence.[2] Note that in DMSO-

, the NH proton is often visible but broad due to exchange.[2]

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Position	Shift (ppm)	Multiplicity	Integration	Assignment Logic
NH	13.0 - 13.5	br s	1H	Acidic pyrrolic proton (exchangeable).[1][2]
H-5	8.20 - 8.45	s	1H	The diagnostic pyrazole CH.[1][2] Deshielded by the adjacent N and ester group.[2]
Ph-o	7.60 - 7.70	m	2H	Ortho protons of phenyl ring.[1][2]
Ph-m/p	7.35 - 7.50	m	3H	Meta/Para protons.[1][2]
OCH2	4.15 - 4.25	q (Hz)	2H	Ester methylene.[1][2]
CH3	1.15 - 1.25	t (Hz)	3H	Ester methyl.[1][2]

Critical Diagnostic: The presence of a singlet at ~8.3 ppm (H-5) confirms the pyrazole ring has only one proton attached to carbon.[2] If the phenyl were at C4 and ester at C3, this singlet would likely shift upfield slightly, but HMBC is required for definitive proof.

2D NMR: The Definitive Proof (HMBC)

To rule out the ethyl 4-phenyl-1H-pyrazole-3-carboxylate isomer, we use Heteronuclear Multiple Bond Correlation (HMBC).[1][2] We must establish a "connectivity chain" from the distinct Phenyl protons to the Pyrazole core.[2]

The Logic Chain:

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- Entry Point: Identify H-ortho (Phenyl) protons (~7.6 ppm).[1][2]
- Link 1:H-ortho shows a strong HMBC correlation to C3 (Pyrazole quaternary carbon).[1][2]
- Link 2: The H-5 (Pyrazole singlet) also shows a strong correlation to C3.[2]
- Conclusion: If H-5 and Ph-H both talk to C3, they are geminal or vicinal to it.[1][2]
- Differentiation: In the correct isomer (3-phenyl-4-ester), H-5 also correlates strongly to the Ester Carbonyl (C=O) (3-bond correlation).[1][2]

Elucidation Workflow Diagram

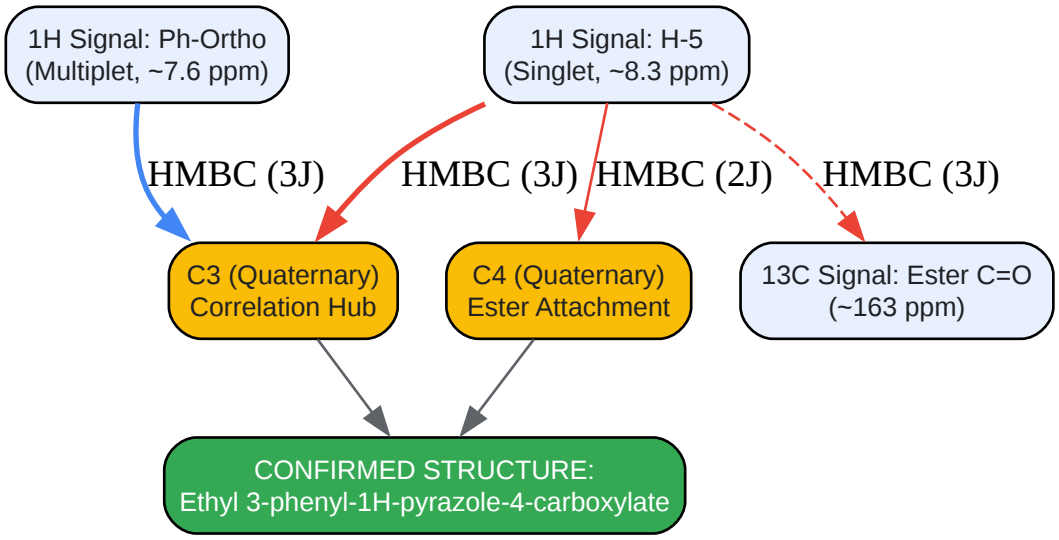

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Figure 2: HMBC correlation network establishing the proximity of the Phenyl group and H-5 proton to the C3/C4 core.[1][3]

Tautomerism: The "Hidden" Variable

Researchers often confuse the 3-phenyl and 5-phenyl isomers.[1][2] In N-unsubstituted pyrazoles (1H-pyrazoles), these are tautomers, not distinct isolable isomers in solution.[2]

- Equilibrium:

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-pyrazole

-pyrazole.[1][2]

- Observation: In solution (NMR), the NH proton hops rapidly between N1 and N2. This makes C3 and C5 equivalent on the NMR timescale if the molecule is symmetric.[2]
- Asymmetry: Since we have a phenyl at 3 and ester at 4, the molecule is asymmetric.[2]
  - Tautomer A: 3-phenyl-4-carboxylate (NH at 1).[1][2]
  - Tautomer B: 5-phenyl-4-carboxylate (NH at 2).[1][2]
- Reality: You will observe a single set of signals representing the weighted average of these populations.[2] X-ray crystallography is the only method to determine which tautomer exists in the solid state (usually stabilized by intermolecular H-bonds).[2]

Protocol for Tautomer Check: Run 1H NMR at low temperature (e.g., -40°C in

). If the exchange is slow enough, signals may broaden or split, revealing the ratio of tautomers.

Experimental Validation Protocols

Protocol: HMBC Data Acquisition

To ensure publication-quality assignment:

- Concentration: Prepare a sample of >10 mg in 0.6 mL DMSO-

  .
- Parameters: Set long-range coupling delay (

) to correspond to 8 Hz (approx 60-65 ms).
- Scans: Acquire at least 32 scans per increment for sufficient S/N on quaternary carbons.
- Validation: Verify the correlation between the Ester

  protons and the Carbonyl carbon to anchor the ester side of the molecule.

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Protocol: Mass Spectrometry (ESI-MS)[1][2]

- Mode: Positive Ion Mode (

).
- Expected Parent Ion:

  Da.[2]
- Fragmentation Pattern: Look for the loss of the ethyl group (

  or

  for ethoxy).[1][2]
- Adducts: Sodium adducts

  are common in ester samples stored in glass.[2]

References

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Sources

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- 3. researchgate.net [researchgate.net]

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